

Synthesis of Chromium Potassium Sulfate Dodecahydrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Chromium potassium sulfate

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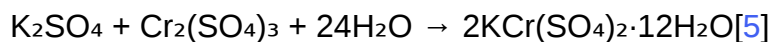
This guide provides a comprehensive overview of the synthesis of **chromium potassium sulfate** dodecahydrate, $\text{KCr}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$, a compound commonly known as chrome alum.[1][2] Intended for researchers, scientists, and professionals in drug development, this document details the underlying chemistry, experimental procedures, and key physical and chemical properties of the final product.

Chemical Principles

The synthesis of **chromium potassium sulfate** dodecahydrate is a redox reaction followed by crystallization. Typically, a chromium(VI) source, such as potassium dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$), is reduced to chromium(III) in the presence of sulfuric acid and a reducing agent.[1][3] Common reducing agents include ethanol, sulfur dioxide, or formaldehyde.[1] The resulting solution contains potassium ions (K^+), chromium(III) ions (Cr^{3+}), and sulfate ions (SO_4^{2-}), which upon cooling and evaporation, crystallize to form the double salt, **chromium potassium sulfate** dodecahydrate.[4] The chemical equation for the reaction using ethanol as the reducing agent is:



Subsequently, the potassium sulfate and chromium(III) sulfate combine with water to form the hydrated double salt:



Physicochemical Properties

Chromium potassium sulfate dodecahydrate forms large, deep violet octahedral crystals.[6] [7] These crystals are efflorescent, meaning they lose water of crystallization when exposed to air.[8] The compound is highly soluble in water, and its aqueous solutions are acidic.[3] When heated above 50°C, the violet solution turns green, indicating a change in the coordination sphere of the chromium(III) ion.[1]

Table 1: Quantitative Data for **Chromium Potassium Sulfate** Dodecahydrate

Property	Value
Chemical Formula	$\text{KCr}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$ [1][7]
Molar Mass	499.40 g/mol [9]
Appearance	Dark purple octahedral crystals[2][6]
Density	1.83 g/cm ³ [1][7]
Melting Point	89 °C[1][2]
Boiling Point	400 °C (decomposes)[1][6]
Solubility in Water	24 g/100mL (at 20 °C)[1]
pH (50 g/L in H ₂ O)	3 (at 20 °C)

Experimental Protocol: Synthesis from Potassium Dichromate and Ethanol

This protocol details a common laboratory method for the synthesis of **chromium potassium sulfate** dodecahydrate.

Materials:

- Potassium dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$)

- Concentrated sulfuric acid (H_2SO_4)
- Ethanol ($\text{C}_2\text{H}_5\text{OH}$)
- Distilled water

Equipment:

- Beakers
- Graduated cylinders
- Glass stirring rod
- Hot plate
- Crystallizing dish
- Buchner funnel and filter flask
- Filter paper

Procedure:

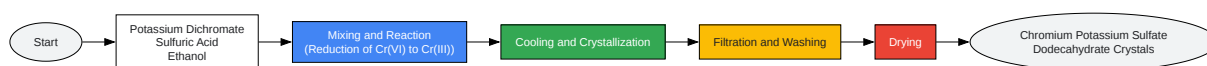
- **Dissolution of Potassium Dichromate:** In a beaker, dissolve 9.8 g of potassium dichromate in 40 mL of distilled water.[\[10\]](#)
- **Acidification:** Slowly and carefully add 7.6 mL of concentrated sulfuric acid to the potassium dichromate solution while stirring continuously. This step is exothermic and should be performed with caution.[\[10\]](#)
- **Reduction:** In a separate container, measure 6.3 mL of ethanol.[\[10\]](#) Add the ethanol dropwise to the acidified dichromate solution. The reaction is vigorous and exothermic, and the color of the solution will change from orange to a dark, greenish-black.[\[10\]](#)[\[11\]](#) The odor of acetaldehyde may be noticeable.[\[10\]](#)
- **Crystallization:** Cover the beaker and allow the solution to cool to room temperature. Let the solution stand undisturbed for several days (e.g., a week) to allow for the formation of large

octahedral crystals of chrome alum.[8][10]

- Isolation and Purification: Separate the crystals from the mother liquor by decantation or filtration using a Buchner funnel.[10] Wash the crystals with a small amount of a cold ethanol/water mixture (1:1 v/v) to remove any soluble impurities.[12]
- Drying: Dry the crystals by pressing them between sheets of filter paper or by allowing them to air dry.[5] Store the final product in a tightly sealed container to prevent efflorescence.[8]

Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of **chromium potassium sulfate dodecahydrate**.



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Caption: Synthesis workflow for **chromium potassium sulfate dodecahydrate**.

Characterization

The identity and purity of the synthesized **chromium potassium sulfate dodecahydrate** can be confirmed using various analytical techniques, including:

- Visual Inspection: Observation of the characteristic deep violet, octahedral crystals.
- Melting Point Determination: Comparison of the measured melting point with the literature value (89 °C).[1][2]
- Spectroscopic Methods: Techniques such as UV-Vis spectroscopy can be used to confirm the presence of the $[\text{Cr}(\text{H}_2\text{O})_6]^{3+}$ complex, which is responsible for the violet color.[7]
- Thermogravimetric Analysis (TGA): TGA can be employed to determine the number of water molecules of hydration by measuring the mass loss upon heating.

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